

Technical Support Center: Minimizing Carboxyethyllysine (CEL) Formation During Sample Storage

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Compound of Interest

Compound Name: Carboxyethyllysine

Cat. No.: B1264603

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For researchers, scientists, and drug development professionals, ensuring the integrity of biological samples is paramount. The formation of advanced glycation end products (AGEs), such as N ϵ -(Carboxyethyl)lysine (CEL), during storage can compromise experimental results by altering protein structure and function. This guide provides troubleshooting advice and answers to frequently asked questions to help you minimize CEL formation in your valuable samples.

Frequently Asked Questions (FAQs)

Q1: What is **Carboxyethyllysine** (CEL) and why is it a problem in my samples?

A1: **Carboxyethyllysine** (CEL) is an advanced glycation end product (AGE) formed through a non-enzymatic reaction between proteins and methylglyoxal (MGO), a reactive dicarbonyl compound.^[1] Its formation on lysine residues of proteins can alter their structure and function, potentially leading to inaccurate results in downstream applications. CEL is often studied alongside a similar AGE, N ϵ -(Carboxymethyl)lysine (CML), as a biomarker for oxidative stress and glycation.^[2]

Q2: What are the primary factors that promote CEL formation during sample storage?

A2: The primary drivers of CEL formation in stored samples are elevated temperatures and the presence of reactive precursors like MGO, which can be generated from glucose. Even at freezing temperatures, slow chemical reactions can occur over long storage periods. Repeated freeze-thaw cycles can also accelerate the degradation of sample components, potentially increasing the formation of AGEs like CEL.[\[3\]](#)[\[4\]](#)

Q3: What is the optimal temperature for long-term storage to minimize CEL formation?

A3: For long-term storage of biological samples such as plasma and serum, a temperature of at least -80°C is strongly recommended.[\[5\]](#) Studies have shown that while many metabolites are stable at -80°C for up to seven years, storage at -20°C is considered suboptimal and can lead to more significant changes in sample composition. Long-term storage at -70°C or in liquid nitrogen is also considered optimal for protein stability.[\[5\]](#)[\[6\]](#)

Q4: How do freeze-thaw cycles affect CEL levels in my samples?

A4: Repeated freeze-thaw cycles have a detrimental effect on sample quality and can lead to an increase in CEL and CML concentrations. One study demonstrated that after seven freeze-thaw cycles, CEL and CML levels in raw meat samples were 11.81% and 14.02% higher, respectively.[\[3\]](#) This is likely due to cellular damage and increased oxidation, which promotes the formation of AGE precursors. It is crucial to aliquot samples into single-use volumes before freezing to avoid this issue.[\[5\]](#)

Q5: Are there any chemical inhibitors I can add to my samples to prevent CEL formation during storage?

A5: While compounds like aminoguanidine and pyridoxamine have been shown to inhibit AGE formation in vitro and in vivo by trapping reactive dicarbonyl compounds, their use as a standard additive for long-term sample storage is not well-established.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) These agents are highly reactive and could potentially interfere with downstream analyses.[\[1\]](#) Therefore, it is generally not recommended to add these inhibitors to samples for storage unless it is part of a specific, validated experimental protocol. The most effective and widely accepted methods for preventing CEL formation are physical, focusing on optimal temperature and handling.

Troubleshooting Guide

Issue/Observation	Potential Cause	Recommended Solution
Increased CEL levels in samples compared to baseline	Suboptimal storage temperature.	Store all biological samples intended for long-term use at -80°C or below. For short-term storage (a few days), 4°C may be acceptable, but freezing is necessary for longer periods. [2]
High variability in CEL measurements across aliquots of the same sample	Repeated freeze-thaw cycles of a parent sample before aliquoting.	Aliquot fresh samples into single-use vials before the initial freezing. This ensures that each aliquot undergoes the same number of freeze-thaw cycles (ideally, only one). [5]
Unexpected protein aggregation or degradation alongside high CEL levels	Slow freezing or thawing process causing ice crystal damage and protein denaturation.	Snap-freeze aliquots in liquid nitrogen for rapid cooling. When thawing, do so quickly in a room temperature water bath to minimize the time spent in a partially frozen state. [5]
Gradual increase in CEL over time in long-term stored samples	Slow, residual chemical reactions occurring even at low temperatures.	For studies spanning many years, be aware that some level of degradation is possible even at -80°C. If feasible, analyze samples within the first seven years of storage. Document storage duration for all samples as a potential confounding variable.

Quantitative Data on AGE Formation During Storage

While extensive data on CEL formation at various freezing temperatures is limited, the following table summarizes the findings from a study on CML and CEL formation in red blood cells stored at 4°C. This illustrates the impact of storage time even at refrigerated temperatures.

Analyte	Storage Solution	Day 1 Concentration (nM)	Day 43 Concentration (nM)	Percent Increase
CML	Standard Additive Solution 1 (AS-1)	774 ± 113	1184 ± 153	53%
CEL	Standard Additive Solution 1 (AS-1)	565 ± 53	953 ± 65	69%
CML	Normoglycemic AS-1 (AS-1N)	869 ± 61	1050 ± 204	21%
CEL	Normoglycemic AS-1 (AS-1N)	643 ± 49	901 ± 161	40%

Data adapted from a study on red blood cell storage, which demonstrates a significant increase in CML and CEL over 43 days at 4°C.[\[10\]](#)

Experimental Protocols

Protocol 1: Optimal Freezing and Storage of Plasma/Serum Samples

- Sample Collection: Collect blood in appropriate anticoagulant-treated tubes (e.g., EDTA for plasma).

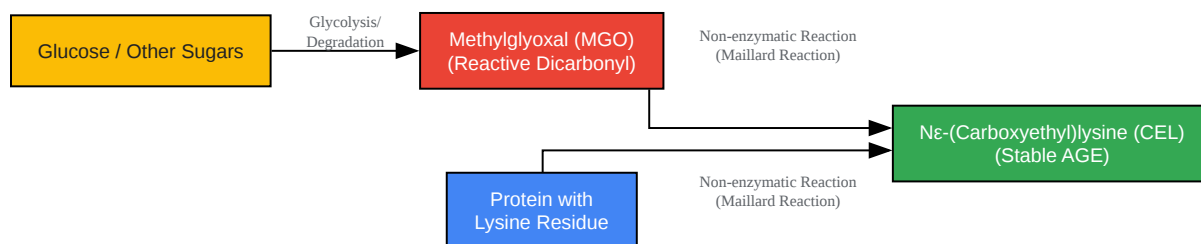
- Processing: Process samples as quickly as possible to separate plasma or serum from blood cells. Centrifuge at 2,000 x g for 10 minutes.[4]
- Aliquoting: Immediately after separation, divide the plasma or serum into single-use aliquots in sterile polypropylene tubes. This is the most critical step to prevent repeated freeze-thaw cycles.[5]
- Freezing: Snap-freeze the aliquots by immersing them in liquid nitrogen or placing them in a -80°C freezer. Rapid freezing minimizes ice crystal formation.
- Long-Term Storage: Transfer the frozen aliquots to a -80°C freezer for long-term storage. Ensure the freezer maintains a stable temperature.
- Thawing: When ready to use, thaw an aliquot rapidly by placing it in a room temperature water bath. Use the sample immediately and do not refreeze.

Protocol 2: Quantification of CEL and CML in Human Plasma

This protocol provides a general overview. Specifics may vary based on available equipment and reagents.

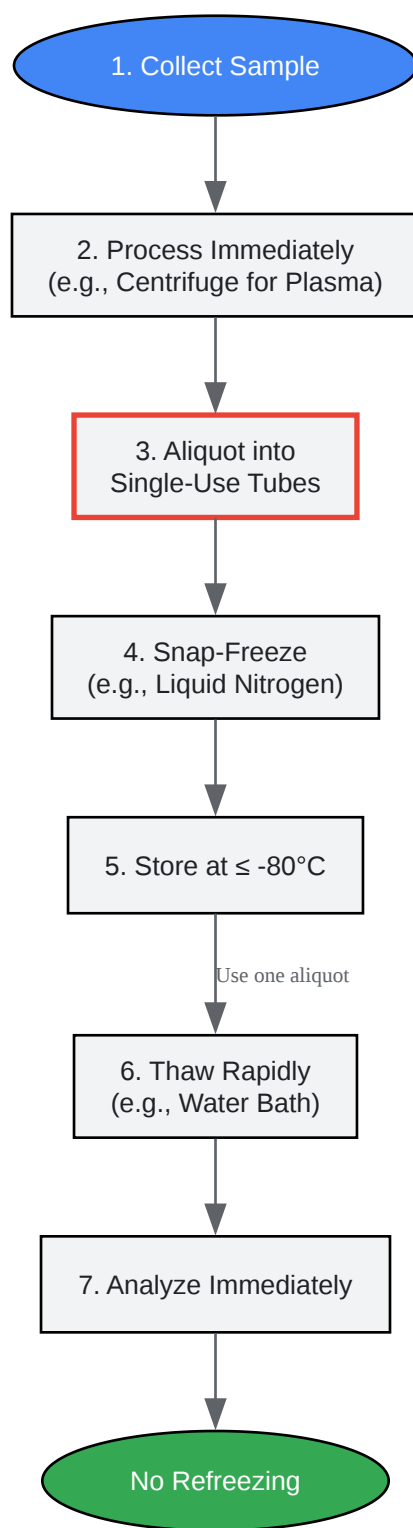
- Sample Preparation: Thaw a single-use aliquot of plasma.
- Protein Precipitation and Hydrolysis: Precipitate proteins using an acid like trichloroacetic acid. The protein pellet is then hydrolyzed using hydrochloric acid to break it down into individual amino acids, including CEL and CML.[11]
- Purification: The hydrolysate may require a purification step, such as solid-phase extraction (SPE), to remove interfering substances.
- LC-MS/MS Analysis: Use liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the sensitive and specific quantification of CEL and CML. Stable isotope-labeled internal standards for CEL and CML are used to ensure accurate quantification.[3][11]
- Data Analysis: Quantify CEL and CML concentrations by comparing their peak areas to those of the internal standards and a standard curve.

Visualizations



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Figure 1. Simplified pathway of **Carboxyethyllysine (CEL)** formation.



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Figure 2. Recommended workflow for sample storage to minimize CEL formation.

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